

Technical Guide: (S)-tert-Butyl Piperidine-3-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl Piperidine-3-carboxylate*

Cat. No.: *B7826909*

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High-Purity Chiral Scaffold for Peptidomimetic & Kinase Inhibitor Synthesis

Core Identity & Chemical Profile[1][2][3][4][5]

(S)-tert-butyl piperidine-3-carboxylate is a critical chiral building block (synthon) used in the synthesis of complex pharmaceutical agents, particularly those targeting G-protein coupled receptors (GPCRs) and specific kinase domains. Its structural value lies in the (S)-configured piperidine ring, which provides a rigid, stereochemically defined scaffold, combined with a tert-butyl ester moiety that offers steric bulk and orthogonal protection strategies during multi-step synthesis.

Unlike its N-Boc protected counterparts, this molecule possesses a free secondary amine, making it an immediate nucleophile for

reactions, reductive aminations, or amide couplings, while the carboxylate remains masked as an acid-labile ester.

Chemical Specifications Table

Property	Specification
CAS Number (Free Base)	116323-69-2
CAS Number (HCl Salt)	136088-69-0
IUPAC Name	tert-butyl (3S)-piperidine-3-carboxylate
Synonyms	(S)-Nipecotic acid tert-butyl ester; (S)-3-Piperidinecarboxylic acid 1,1-dimethylethyl ester
Molecular Formula	
Molecular Weight	185.26 g/mol (Free Base)
Chiral Configuration	(S)-Enantiomer
Physical State	Viscous oil (Free Base) or White crystalline solid (HCl Salt)
Solubility	Soluble in DCM, MeOH, EtOAc; HCl salt soluble in water
pKa (Calculated)	~9.8 (Piperidine Nitrogen)

Synthetic Methodology: The Orthogonal Protection Strategy

Direct esterification of (S)-nipecotic acid to the tert-butyl ester is chemically fraught due to the competing nucleophilicity of the secondary amine and the acid sensitivity of the tert-butyl group.

The Authoritative Route: Cbz-Protection/Hydrogenolysis To ensure high enantiomeric excess () and yield, the industry-standard protocol utilizes an orthogonal protection strategy. The amine is protected with a Carbobenzyloxy (Cbz) group—stable to the acidic conditions required for tert-butyl ester formation—and subsequently removed via hydrogenolysis, which leaves the acid-labile tert-butyl ester intact.

Step-by-Step Protocol

Step 1: N-Protection (Cbz Installation)

- Reagents: (S)-Nipecotic acid, Benzyl chloroformate (Cbz-Cl), NaOH, Dioxane/Water.
- Procedure: Dissolve (S)-nipecotic acid in 1M NaOH/Dioxane (1:1). Cool to 0°C. Add Cbz-Cl dropwise while maintaining pH ~10. Stir for 12h.
- Workup: Acidify to pH 2, extract with EtOAc.
- Why: Cbz is chosen over Boc because the next step (esterification) often uses strong acids or Lewis acids that would deprotect a Boc group.

Step 2: tert-Butyl Esterification

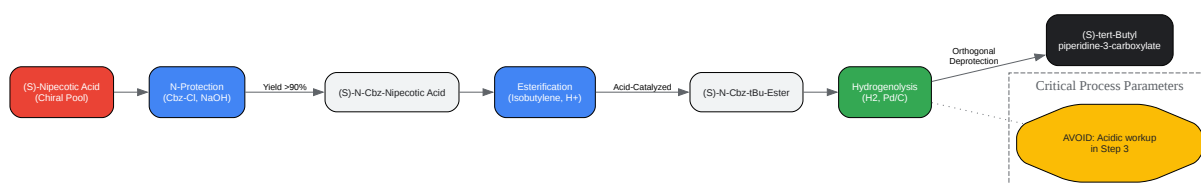
- Reagents: (S)-N-Cbz-nipecotic acid, Isobutylene (gas), catalytic
(or
) , DCM.
- Procedure: In a pressure vessel, dissolve the intermediate in DCM. Cool to -78°C. Condense isobutylene into the vessel. Add catalyst.[\[1\]](#) Seal and stir at RT for 24-48h.
- Mechanism: Acid-catalyzed addition of the carboxylic acid across the alkene (isobutylene) to form the bulky ester.
- Alternative: Use tert-Butyl 2,2,2-trichloroacetimidate (TBTA) for mild, non-acidic esterification if strict acid-free conditions are needed.

Step 3: Cbz Deprotection (Hydrogenolysis)

- Reagents: Pd/C (10% w/w),
(1 atm), MeOH/EtOAc.
- Procedure: Dissolve ester in MeOH. Add Pd/C. Stir under hydrogen balloon for 4-6h. Monitor by TLC (ninhydrin stain).
- Critical Control: Do not use acid (e.g., HCl/MeOH) during this step, or the tert-butyl ester will hydrolyze.

- Purification: Filter through Celite. Concentrate. Convert to HCl salt immediately for stability if not using immediately.

Workflow Visualization (DOT)



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Caption: Orthogonal synthesis pathway utilizing Cbz protection to preserve the acid-labile tert-butyl ester.

Quality Control: Validating Chiral Purity

Ensuring the enantiomeric excess (

) is paramount, as the (R)-enantiomer often possesses antagonistic or off-target biological activity.

Analytical Protocol: Chiral HPLC

Since the molecule lacks a strong chromophore (UV active group), derivatization is often required, or detection must rely on Refractive Index (RI) or ELSD, unless the salt form (e.g., with a UV-active counterion) is used. However, the standard industry method involves pre-column derivatization.

- Derivatization: React a small aliquot with p-nitrobenzoyl chloride or benzyl chloroformate to introduce a UV chromophore.

- Column: Daicel Chiralpak AD-H or OD-H (Amylose/Cellulose based).
- Mobile Phase: Hexane : Isopropanol (90:10 to 98:2) with 0.1% Diethylamine (DEA) to suppress peak tailing of the amine.
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV @ 254 nm (after derivatization).

Acceptance Criteria:

- Chemical Purity (GC/NMR): >98%
- Chiral Purity (HPLC): >99% ee (Critical for clinical candidates).

Applications in Drug Discovery[2][8]

(S)-tert-butyl piperidine-3-carboxylate serves as a "privileged scaffold" mimic of -amino acids.

1. Kinase Inhibitor Synthesis

The free amine at position 1 allows for coupling to heteroaromatic cores (e.g., pyrimidines, quinolines) via

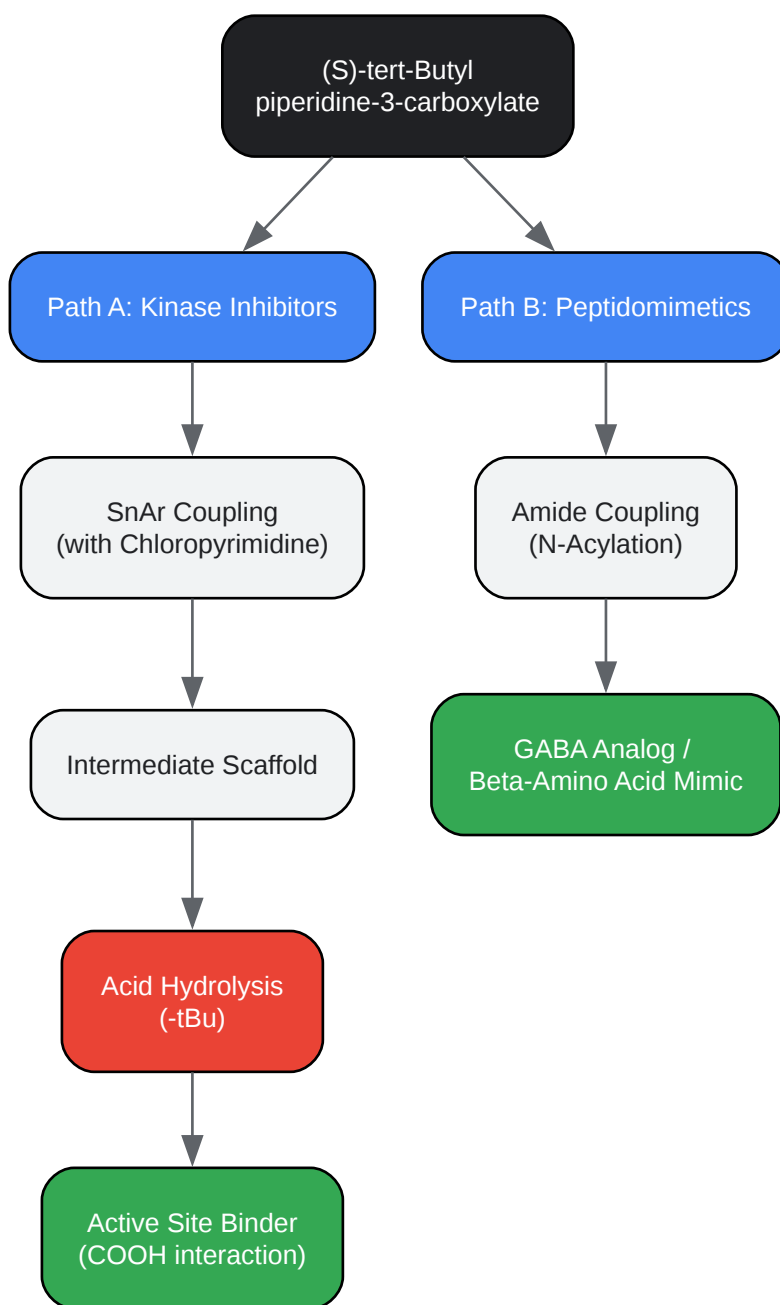
, while the C3-ester directs the orientation of the piperidine ring in the ATP-binding pocket.

- Mechanism: The tert-butyl group acts as a temporary mask. Late-stage acid hydrolysis reveals the carboxylic acid, which can then engage in salt-bridging interactions with lysine or arginine residues in the kinase active site.

2. Peptidomimetics (GABA Analogs)

Derivatives of nipecotic acid are potent inhibitors of GABA uptake (e.g., Tiagabine analogs). The (S)-configuration is often explored to fine-tune the selectivity between GAT-1 and GAT-3 transporters.

Application Workflow (DOT)



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Caption: Divergent synthetic utility in kinase inhibition (via acid release) and peptidomimetic design.

Handling and Stability

- Storage: The free base is prone to absorbing

from the air (forming carbamates) and oxidation. It should be stored under Argon/Nitrogen at 2-8°C. The HCl salt is significantly more stable and is recommended for long-term storage.

- Safety: Irritant to eyes and skin.[3] Handle in a fume hood.
- Stability: The tert-butyl ester is sensitive to strong acids (TFA, HCl/Dioxane) but stable to basic conditions (NaOH, LiOH) and reducing conditions (,).

References

- Chemical Identity & CAS: National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12217349, (S)-**tert-Butyl piperidine-3-carboxylate**. Retrieved from [\[Link\]](#)
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Sources

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- [3. tert-Butyl \(S\)-3-\(hydroxymethyl\)piperidine-1-carboxylate | 140695-84-7 \[sigmaaldrich.com\]](#)
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